Spectroscopic Profile of 2-Methyl-6-nitropyridine: A Technical Guide

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Compound of Interest

Compound Name:	*2-Methyl-6-nitropyridine*
CAS No.:	*18368-61-1*
Cat. No.:	*B098634*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **2-Methyl-6-nitropyridine**, a key heterocyclic compound with applications in medicinal chemistry and materials science. This document compiles available spectral data, outlines detailed experimental protocols for its characterization, and presents the information in a format amenable to in-depth research and development.

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for **2-Methyl-6-nitropyridine**, including Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS).

^{1}H Nuclear Magnetic Resonance (NMR) Spectroscopy

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Proton	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
H-3	~8.2 - 8.4	d	~8.0
H-4	~7.8 - 8.0	t	~8.0
H-5	~8.0 - 8.2	d	~8.0
-CH_3	~2.6 - 2.8	s	-

Note: Predicted values based on typical shifts for nitropyridine derivatives. Actual values may vary depending on solvent and experimental conditions.

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

Carbon	Chemical Shift (δ, ppm)
C-2	~160 - 162
C-3	~125 - 127
C-4	~138 - 140
C-5	~122 - 124
C-6	~150 - 152
-CH_3	~24 - 26

Note: Predicted values based on typical shifts for nitropyridine derivatives. Actual values may vary depending on solvent and experimental conditions.

Infrared (IR) Spectroscopy

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Functional Group	Characteristic Absorption (cm^{-1})	Intensity
Aromatic C-H Stretch	3000 - 3100	Medium
Aliphatic C-H Stretch (-CH_3)	2850 - 3000	Medium
Asymmetric NO_2 Stretch	1520 - 1560	Strong
Symmetric NO_2 Stretch	1340 - 1360	Strong
Aromatic C=N Stretch	1590 - 1620	Medium
Aromatic C=C Stretch	1450 - 1600	Medium

Mass Spectrometry (Electron Ionization)

Fragment (m/z)	Proposed Structure	Relative Abundance
138	$[M]^+$ (Molecular Ion)	High
121	$[M - OH]^+$	Moderate
108	$[M - NO]^+$	Moderate
92	$[M - NO_2]^+$	High
78	$[C_5H_4N]^+$	High

Experimental Protocols

Detailed methodologies for acquiring the spectroscopic data are provided below. These protocols are generalized and may require optimization based on the specific instrumentation and sample characteristics.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Sample Preparation:

- Dissolve approximately 5-10 mg of **2-Methyl-6-nitropyridine** in 0.6-0.7 mL of a suitable deuterated solvent (e.g., Chloroform-d, $CDCl_3$; Dimethyl sulfoxide-d_6, DMSO-d_6).

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- Transfer the solution to a 5 mm NMR tube.

^{1}H NMR Acquisition:

- Spectrometer: 400 MHz or higher field NMR spectrometer.
- Solvent: $CDCl_3$.
- Temperature: 298 K.
- Pulse Sequence: Standard single-pulse experiment.
- Number of Scans: 16-64, depending on sample concentration.
- Relaxation Delay: 1-2 seconds.
- Spectral Width: 0-12 ppm.

^{13}C NMR Acquisition:

- Spectrometer: 100 MHz or higher ^{13}C frequency NMR spectrometer.
- Solvent: $CDCl_3$.
- Temperature: 298 K.
- Pulse Sequence: Proton-decoupled pulse sequence (e.g., zgpg30).
- Number of Scans: 1024 or more, depending on sample concentration.
- Relaxation Delay: 2-5 seconds.
- Spectral Width: 0-200 ppm.

Infrared (IR) Spectroscopy

Sample Preparation (KBr Pellet Method):

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- Grind a small amount (1-2 mg) of **2-Methyl-6-nitropyridine** with approximately 100-200 mg of dry potassium bromide (KBr) using an agate mortar and pestle until a fine, homogeneous powder is obtained.
- Place a portion of the powder into a pellet-forming die.
- Apply pressure (typically 8-10 tons) using a hydraulic press to form a transparent or translucent pellet.

Data Acquisition:

- Spectrometer: Fourier Transform Infrared (FTIR) spectrometer.
- Mode: Transmittance.
- Spectral Range: 4000 - 400 cm^{-1}.
- Resolution: 4 cm^{-1}.
- Number of Scans: 16-32.
- Background: A background spectrum of the empty sample compartment or a pure KBr pellet should be recorded and subtracted from the sample spectrum.

Mass Spectrometry (MS)

Sample Introduction:

- Direct insertion probe or gas chromatography (GC) inlet. For GC-MS, a suitable capillary column (e.g., HP-5MS) should be used.

Ionization Method:

- Technique: Electron Ionization (EI).[1][2][3][4]
- Electron Energy: 70 eV.[2][4]

Mass Analysis:

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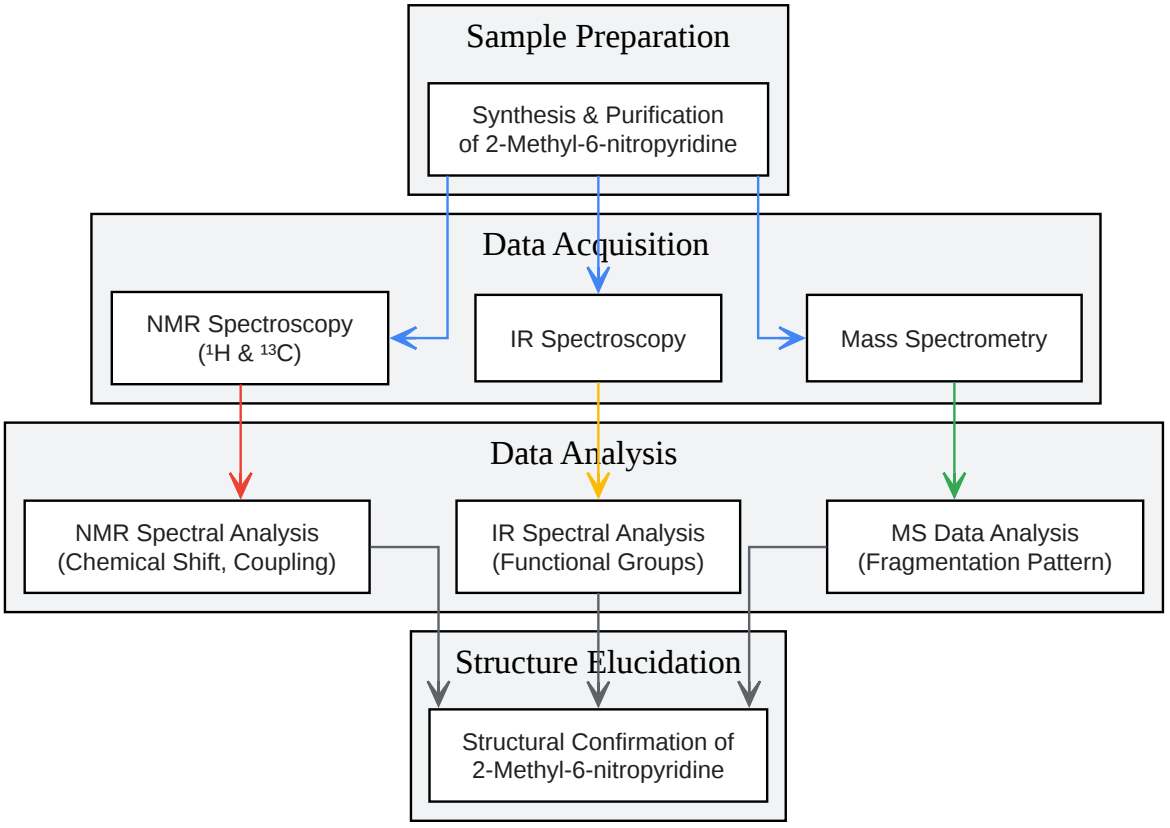
- Analyzer: Quadrupole or Time-of-Flight (TOF).
- Mass Range: m/z 40-400.
- Ion Source Temperature: 200-250 °C.

Visualized Workflow

The following diagram illustrates the general workflow for obtaining and analyzing the spectroscopic data of a chemical compound like **2-Methyl-6-nitropyridine**.



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Caption: General workflow for spectroscopic analysis.

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- To cite this document: BenchChem. [Spectroscopic Profile of 2-Methyl-6-nitropyridine: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b098634/docs#spectroscopic-profile-of-2-methyl-6-nitropyridine-a-technical-guide]

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